

Recommended working concentration for Tos-Gly-Pro-Arg-ANBA-IPA

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Compound of Interest

Compound Name: *Tos-Gly-Pro-Arg-ANBA-IPA*

Cat. No.: *B10799682*

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Application Notes and Protocols for Tos-Gly-Pro-Arg-ANBA-IPA

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tos-Gly-Pro-Arg-ANBA-IPA is a chromogenic peptide substrate designed for the sensitive and specific measurement of serine protease activity, particularly thrombin and related enzymes in the coagulation cascade.^{[1][2][3][4]} Upon enzymatic cleavage at the arginine residue, the substrate releases the chromophore 5-amino-2-nitrobenzoic acid (ANBA), which can be quantified spectrophotometrically. This allows for the kinetic analysis of enzyme activity and the screening of enzyme inhibitors.

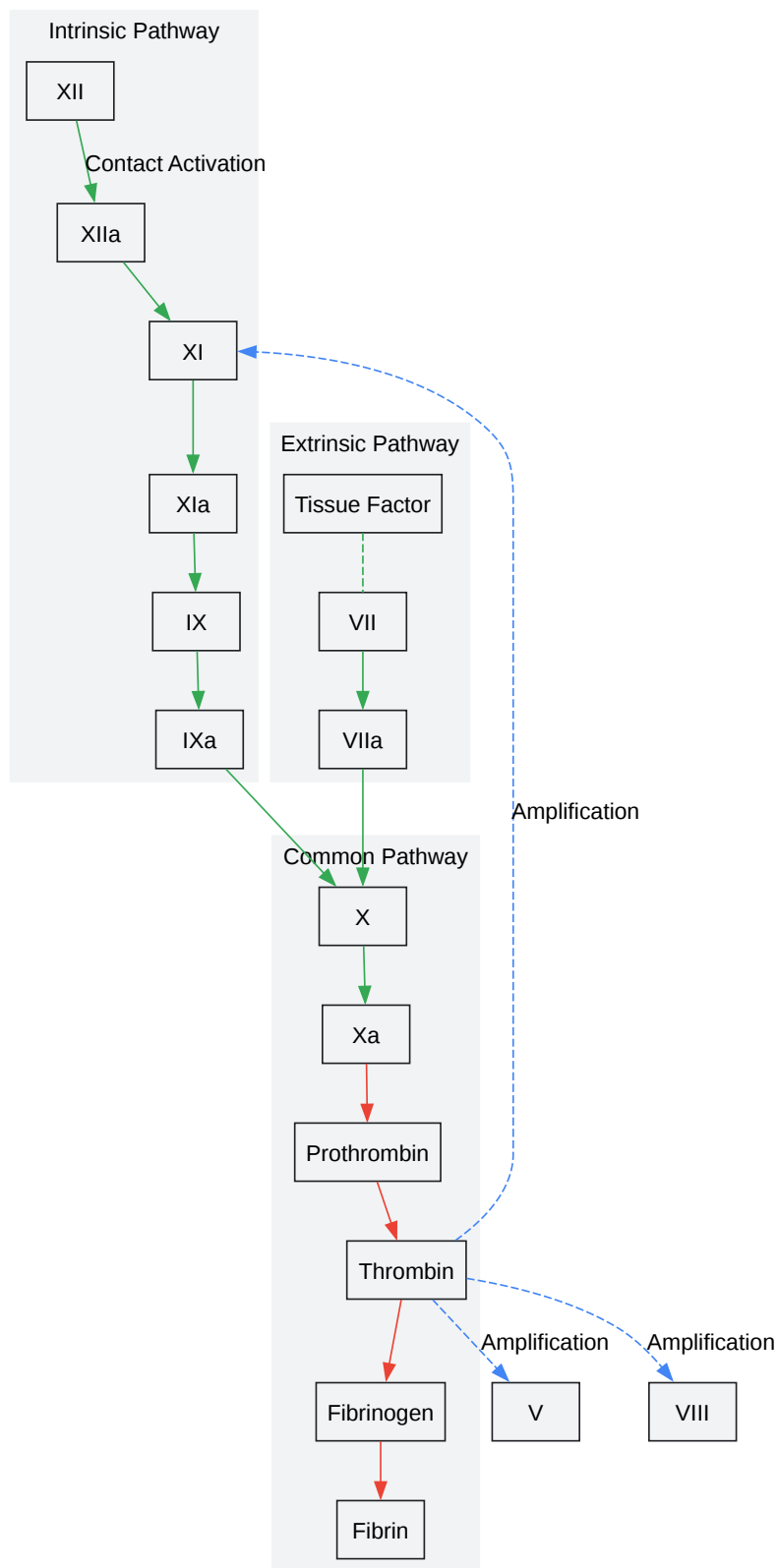
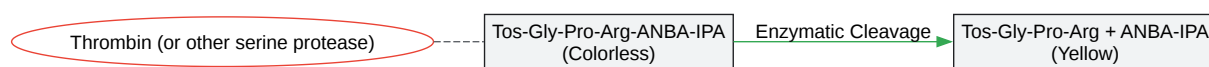
These application notes provide detailed protocols for the use of **Tos-Gly-Pro-Arg-ANBA-IPA** in key biochemical assays, data interpretation guidelines, and an overview of the relevant signaling pathways.

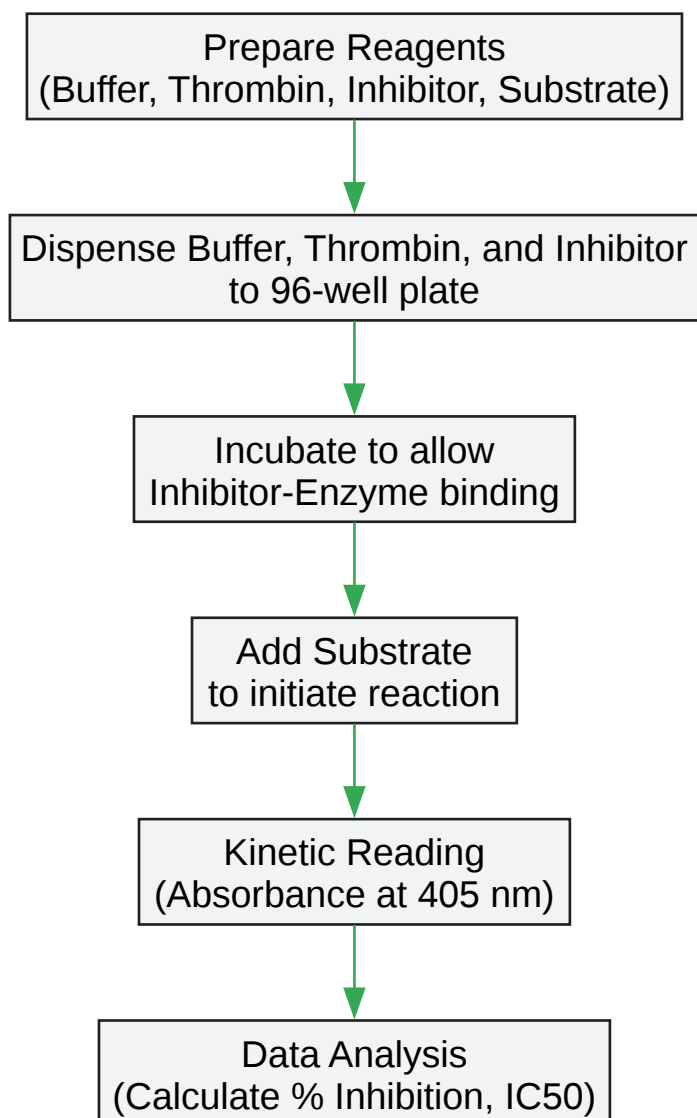
Product Information

Parameter	Value
Full Name	N α -Tosyl-glycyl-L-prolyl-L-arginine-5-amino-2-nitrobenzoic acid isopropylamide
Abbreviation	Tos-Gly-Pro-Arg-ANBA-IPA
Molecular Formula	C ₃₀ H ₄₁ N ₉ O ₈ S
Molecular Weight	687.77 g/mol
Appearance	Off-white to light yellow solid
Solubility	Soluble in water (\geq 25 mg/mL) and DMSO.[2]
Storage	Store at -20°C for long-term use. Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[1] Avoid repeated freeze-thaw cycles.

Principle of the Assay

The fundamental principle of assays utilizing **Tos-Gly-Pro-Arg-ANBA-IPA** is the enzymatic hydrolysis of the substrate. The enzyme, typically thrombin, cleaves the peptide bond between the arginine residue and the ANBA-IPA moiety. This cleavage releases the yellow-colored chromophore, 5-amino-2-nitrobenzoic acid isopropylamide. The rate of the resulting increase in absorbance at a specific wavelength is directly proportional to the enzymatic activity under the given conditions.





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